

Technical Guide: Physicochemical Properties of 3-Ethyl-2-methylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2-methylhexane

Cat. No.: B097986

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: An in-depth analysis of the molecular formula and weight of the branched-chain alkane, **3-Ethyl-2-methylhexane**.

Introduction

3-Ethyl-2-methylhexane is a saturated hydrocarbon and a structural isomer of nonane. As a branched-chain alkane, its physical and chemical properties are of interest in various fields, including organic chemistry, materials science, and as a component in fuel mixtures. This guide provides a concise summary of its core molecular properties, specifically its molecular formula and weight, derived from standardized chemical databases.

Core Molecular Data

The fundamental molecular characteristics of **3-Ethyl-2-methylhexane** are summarized below. This data is computationally derived and widely accepted in chemical literature.

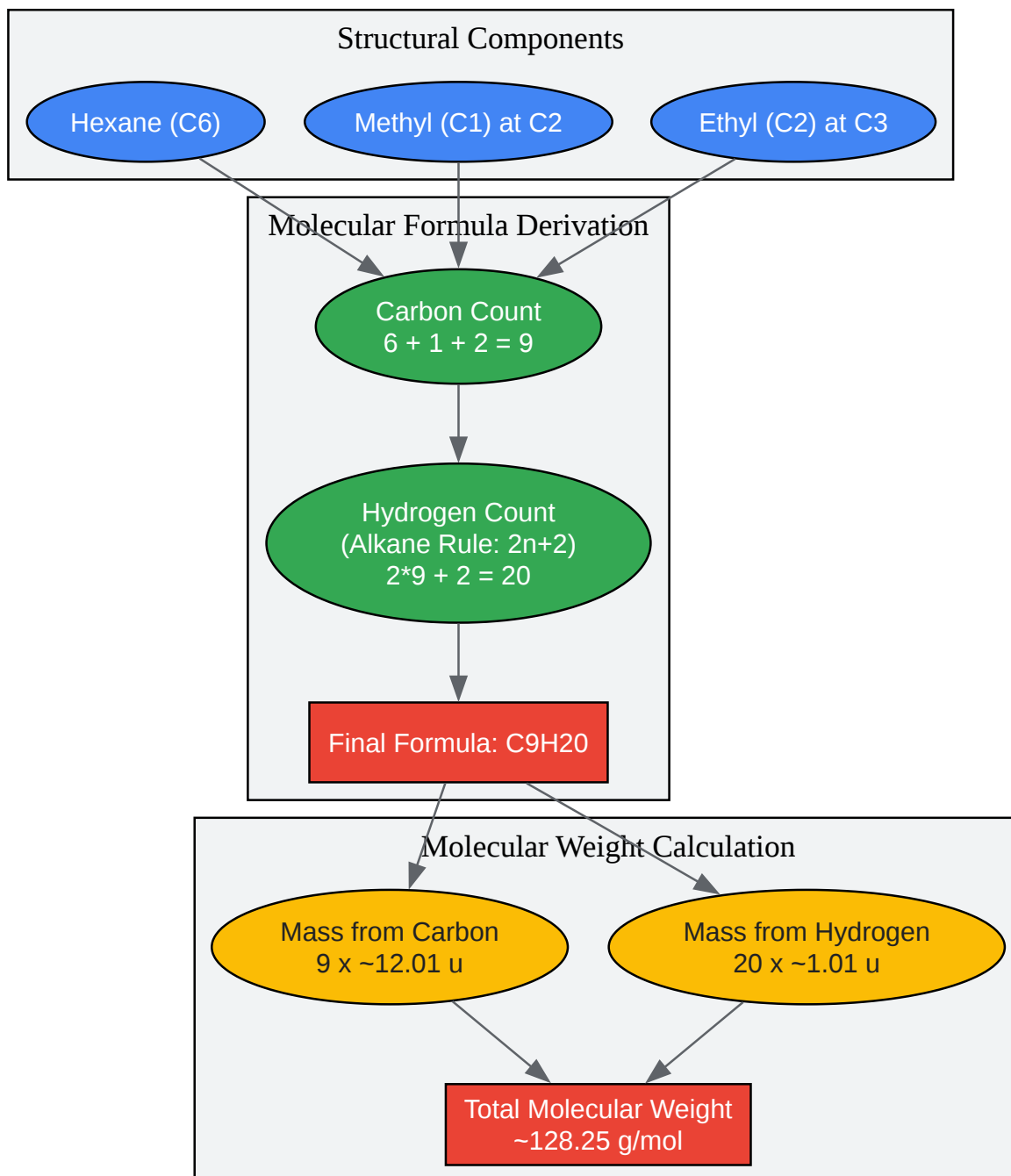
Property	Value	Source
Molecular Formula	C ₉ H ₂₀	[1] [2] [3]
Molecular Weight	128.25 g/mol	[1]
Alternate Molecular Weight	128.2551 g/mol	[3]
CAS Registry Number	16789-46-1	[3]

Experimental Protocols

Detailed experimental protocols concerning signaling pathways or specific drug development assays involving **3-Ethyl-2-methylhexane** are not readily available in published literature. As a simple, non-polar hydrocarbon, it is not typically investigated for biological activity or as a pharmacological agent. Its primary relevance in experimental contexts is often as a non-polar solvent, a reference standard in chromatography, or as a component in petrochemical studies.

Logical Derivation of Molecular Properties

The molecular formula and weight of **3-Ethyl-2-methylhexane** are derived directly from its structure. The IUPAC name itself provides the necessary information to deduce the atomic composition. The following diagram illustrates the logical workflow from structural components to the final molecular weight.



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Caption: Logical workflow from structural components to molecular weight.

Summary

3-Ethyl-2-methylhexane is an alkane with the molecular formula C_9H_{20} .^{[1][2][3]} Its structure consists of a six-carbon hexane backbone with a methyl group on the second carbon and an ethyl group on the third carbon.^[4] Based on its atomic composition, its calculated molecular weight is approximately 128.25 g/mol.^[1] While it serves as a useful compound in foundational organic chemistry, extensive experimental data related to biological pathways or drug interactions is not characteristic of this molecule.

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References

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